Application Note: HPLC Quantification of Cefteram Pivoxil and Cefteram in Plasma

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Compound of Interest

Compound Name:	*2-CefteraM Pivoxil*
Cat. No.:	*B12290953*

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Executive Summary & Scientific Rationale

Cefteram Pivoxil (CFT-PI) is an orally active third-generation cephalosporin ester prodrug. Upon absorption, it is rapidly hydrolyzed by non-specific esterases in the intestinal wall and plasma to its active metabolite, Cefteram (CFT).

The Bioanalytical Challenge: The quantification of Cefteram Pivoxil in biological matrices presents a unique duality:

- Clinical Pharmacokinetics (PK): The prodrug (CFT-PI) is rarely detectable in systemic circulation due to rapid hydrolysis. Therefore, the standard clinical analyte is the active metabolite, Cefteram.
- Formulation & Stability Studies: Researchers assessing formulation integrity or pre-clinical absorption mechanisms often require the specific quantification of the intact prodrug CFT-PI.

This guide provides a unified High-Performance Liquid Chromatography (HPLC-UV) protocol capable of separating both species, with a critical focus on sample stabilization to prevent ex-vivo hydrolysis of the prodrug.

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Mechanistic Insight: The Stability-Selectivity Nexus

- Chromatographic Separation: Both CFT-PI and CFT possess a core

  -lactam ring fused to a dihydrothiazine ring. The pivoxil ester group on CFT-PI significantly increases lipophilicity compared to the free acid CFT. A C18 stationary phase is selected to exploit this hydrophobicity difference, ensuring baseline resolution.

- Chemical Stability: The

  -lactam ring is susceptible to hydrolysis at neutral/alkaline pH. Therefore, an acidic mobile phase (pH 3.0–4.5) is mandatory not only for peak shape (suppressing silanol ionization) but to maintain on-column stability of the analytes.

Metabolic Pathway & Analytical Logic

The following diagram illustrates the conversion pathway and the critical decision points for the analyst.

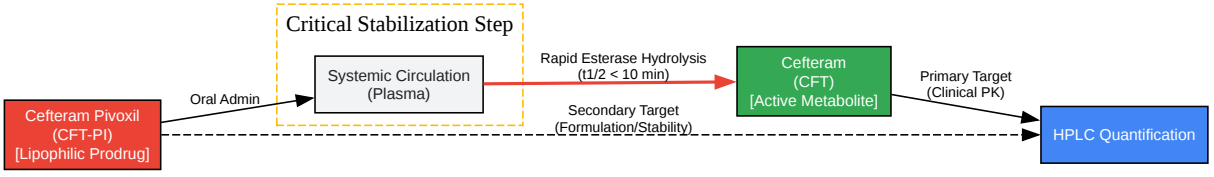

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Figure 1: Metabolic conversion of Cefteram Pivoxil to Cefteram. Note the rapid hydrolysis step which necessitates immediate stabilization if the prodrug is the target analyte.

Materials and Reagents

- Reference Standards: Cefteram Pivoxil and Cefteram (purity > 99%).
- Internal Standard (IS): Cefazolin or Cefaclor (structurally similar, distinct retention time).
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade).

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- Buffer Reagents: Potassium Dihydrogen Phosphate (

  ), Phosphoric Acid (

) or Ammonium Acetate.

- Stabilizers (Critical for Prodrug): Sodium Fluoride (NaF) or Citric Acid (1M).

Experimental Protocol

Chromatographic Conditions

This method uses an isocratic elution to ensure reproducibility and minimize equilibration time between runs.

Parameter	Specification	Rationale
Column	C18 (e.g., Nucleosil or ODS-3), 250 x 4.6 mm, 5 µm	Provides sufficient surface area for resolving the lipophilic prodrug from the polar metabolite.
Mobile Phase	Phosphate Buffer (0.05 M, pH 3.5) : Acetonitrile (65:35 v/v)	Acidic pH stabilizes the -lactam ring; ACN ratio adjusted to elute the late-eluting prodrug within 15 mins.
Flow Rate	1.0 - 1.2 mL/min	Optimized for backpressure < 2000 psi and optimal Van Deemter efficiency.
Detection	UV at 265 nm	Max absorbance for the cephalosporin core structure.
Temperature	25°C (Ambient) or 30°C	Controlled temperature ensures consistent retention times.
Injection Vol	20 - 50 µL	Higher volume improves Limit of Quantification (LOQ).

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Sample Preparation Workflow

Crucial: Choose Path A for standard clinical PK (Cefteram only) or Path B if the Prodrug (Cefteram Pivoxil) must be quantified.

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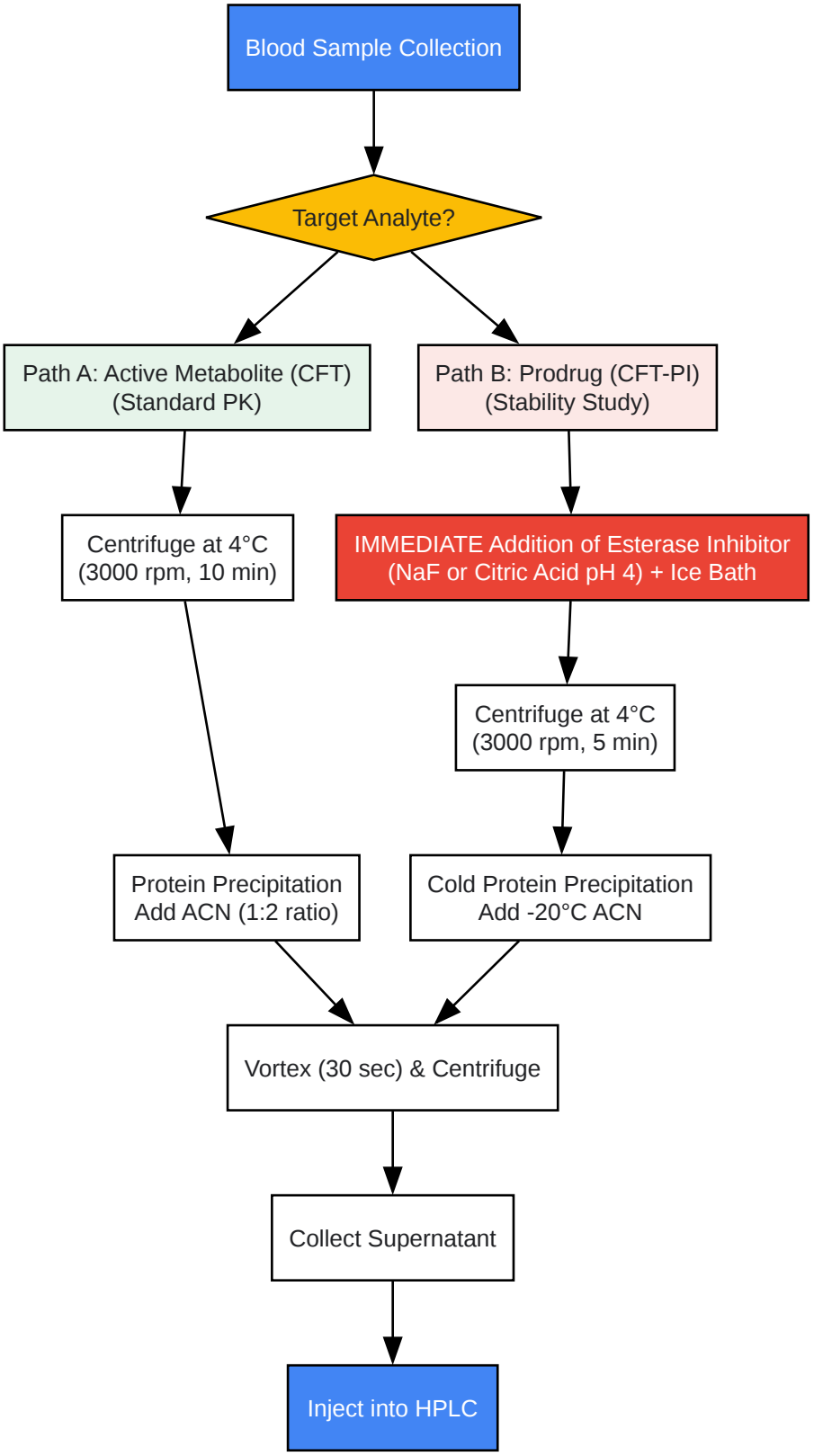

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Figure 2: Dual-path sample preparation workflow. Path B is strictly required if the prodrug Cefteram Pivoxil is the analytical target.

Detailed Steps (Path A - Standard):

- Collection: Collect blood into heparinized tubes.
- Separation: Centrifuge at 3000 rpm for 10 min at 4°C to separate plasma.
- Precipitation: Transfer 200 µL plasma to a tube. Add 20 µL Internal Standard working solution. Add 400 µL Acetonitrile.
- Extraction: Vortex vigorously for 1 minute. Centrifuge at 10,000 rpm for 10 min.
- Analysis: Transfer clear supernatant to autosampler vial.

Detailed Steps (Path B - Stabilized for Prodrug):

- Inhibition: Pre-load collection tubes with Sodium Fluoride (NaF) (approx. 2 mg/mL blood) or Citric Acid to lower pH to ~4.0 immediately upon collection.
- Cold Chain: Keep samples on crushed ice. Centrifuge at 4°C.
- Extraction: Perform precipitation using pre-chilled Acetonitrile (-20°C) to minimize thermal hydrolysis during protein denaturation.

Method Validation Parameters

To ensure the method meets regulatory standards (FDA/EMA Bioanalytical Guidelines), the following parameters must be validated:

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Parameter	Acceptance Criteria	Notes
Linearity		Typical Range: 0.1 – 20 µg/mL.[1][2]
Accuracy	85-115% of nominal	80-120% at LLOQ.
Precision (CV)	< 15%	< 20% at LLOQ.
Recovery	> 70% (Consistent)	Compare peak area of extracted sample vs. unextracted standard.
Stability	< 15% degradation	Test freeze-thaw (3 cycles) and bench-top stability (4 hours).

Senior Scientist Note on Stability: For Cefteram Pivoxil (Prodrug), bench-top stability is the primary failure mode. If validation fails here, increase the concentration of the acidification agent (Citric Acid) in the collection tube.

Troubleshooting & Optimization

- Interference/Selectivity: If endogenous plasma peaks interfere with Cefteram (retention time ~6-8 min), adjust the buffer pH. Lowering pH to 3.0 suppresses ionization of plasma acids, shifting their retention.
- Peak Tailing: Cephalosporins contain amine and carboxylic acid groups that can interact with residual silanols. Ensure your column is "end-capped" and consider adding 10 mM Triethylamine (TEA) to the mobile phase as a silanol blocker.
- Column Life: Plasma protein precipitation is "dirty." Use a guard column (C18) and replace it every 100-150 injections to prevent backpressure buildup.

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